

Dimethyl Diacetyl Cystinate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Dimethyl diacetyl cystinate*

Cat. No.: *B1670672*

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Abstract

Dimethyl diacetyl cystinate is a disulfide-linked L-cysteine derivative noted for its potential applications in biochemical and proteomics research. This document provides a technical overview of its properties and known applications based on currently available information. While often cited in product literature for proteomics, detailed experimental protocols and quantitative data in mainstream proteomics applications such as protein cross-linking for mass spectrometry are not extensively documented in publicly accessible scientific literature. This guide summarizes the existing knowledge on **dimethyl diacetyl cystinate**, including its chemical properties and established biological activities, to inform researchers, scientists, and drug development professionals of its potential utility and current limitations.

Introduction

Dimethyl diacetyl cystinate, also known as N,N'-diacetyl-L-cystine dimethyl ester, is a chemical compound derived from the amino acid L-cysteine. Its structure features a disulfide bond, which is a key functional group in various biological and chemical processes. This disulfide linkage makes it a subject of interest for applications involving redox biology and protein chemistry.^{[1][2]} While marketed by several chemical suppliers for "proteomics research," its specific, documented uses within this field are not as widespread as those of more common reagents.

Chemical Properties

A clear understanding of the chemical properties of **dimethyl diacetyl cystinate** is essential for its application in any research context.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₀ N ₂ O ₆ S ₂	[2]
Molecular Weight	352.42 g/mol	[2]
CAS Number	32381-28-5	[2]
Structure	A disulfide-linked dimer of N-acetyl-L-cysteine methyl ester.	[1]
Key Feature	Contains a reactive disulfide bond.	[1]

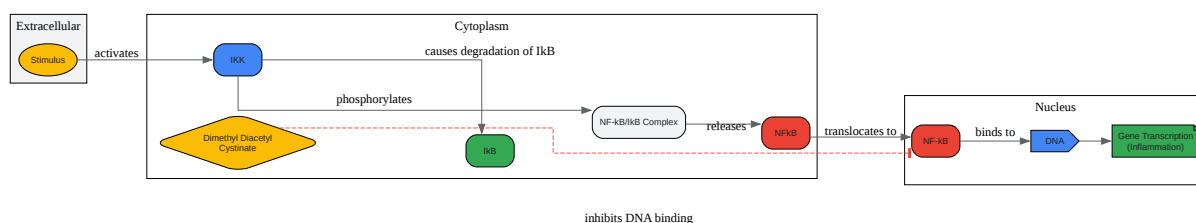
Applications in Research

The applications of **dimethyl diacetyl cystinate** span from cell biology to potential, though not extensively detailed, uses in protein science.

Modulation of Cellular Signaling Pathways

A significant body of research points to the role of **dimethyl diacetyl cystinate** as a modulator of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. It has been shown to inhibit the nuclear translocation of NF-κB, a key transcription factor involved in inflammatory responses. This biological activity suggests its potential use as a tool compound in studies of inflammation and immune responses.

The proposed mechanism of action involves the alteration of the intracellular redox state, which in turn affects the DNA-binding activity of NF-κB.



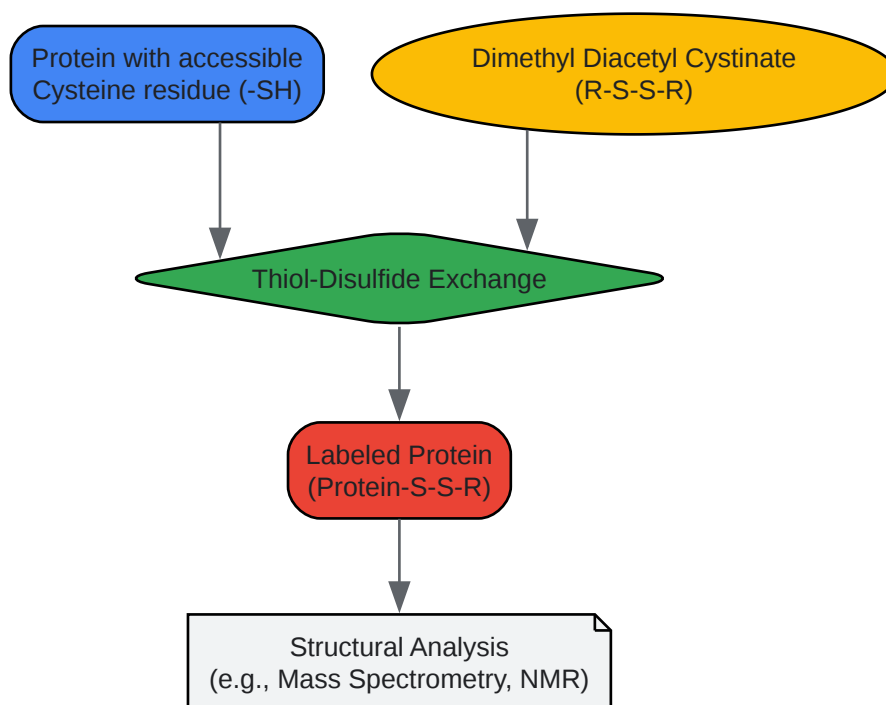
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Caption: Proposed mechanism of NF-κB inhibition by **Dimethyl Diacetyl Cystinate**.

Protein Labeling and Structural Analysis

Given its cysteine-based structure, **dimethyl diacetyl cystinate** has been suggested for use in labeling cysteine residues within proteins.^[2] This application would be relevant for structural biology, where the modification of specific amino acids can help in elucidating protein structure and function. However, specific protocols for this application, including reaction conditions and efficiency, are not readily available in peer-reviewed literature.

The workflow for such an application would theoretically involve the reaction of the compound with free sulfhydryl groups on a protein, leading to the formation of a mixed disulfide.



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Caption: Theoretical workflow for protein labeling using **Dimethyl Diacetyl Cystinate**.

Experimental Protocols

A significant challenge in providing a technical guide for **dimethyl diacetyl cystinate** is the absence of detailed, validated experimental protocols for its use in proteomics. While the theoretical applications are plausible, the lack of published methods makes it difficult to provide specific guidance on concentrations, buffer conditions, reaction times, and downstream analysis for applications like protein cross-linking or quantitative proteomics.

Researchers interested in using this compound are advised to perform initial pilot studies to determine optimal conditions for their specific protein or system of interest.

Quantitative Data

Consistent with the lack of detailed protocols, there is no substantial body of quantitative data available in the public domain regarding the use of **dimethyl diacetyl cystinate** in proteomics. For instance, data on cross-linking efficiency, the identification of cross-linked peptides by mass

spectrometry, or its performance in quantitative protein analysis are not found in published research.

Conclusion and Future Outlook

Dimethyl diacetyl cystinate is a chemical compound with a clear biological activity as an NF- κ B inhibitor. Its potential in proteomics, particularly for cysteine labeling and the study of protein disulfide bonds, is suggested by its chemical structure and by chemical suppliers. However, the lack of detailed, peer-reviewed literature on its application in proteomics means that its utility in this field remains largely exploratory.

For researchers and drug development professionals, **dimethyl diacetyl cystinate** may be a valuable tool for studying cellular signaling pathways related to inflammation. Its application in core proteomics techniques, however, would require significant methods development and validation. Future research is needed to establish detailed protocols and demonstrate the quantitative capabilities of this reagent in proteomics workflows. Until such data becomes available, its use in this domain should be considered investigational.

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References

- 1. CAS 32381-28-5: (Ac-Cys-OMe)₂ (Disulfide bond) [cymitquimica.com]
- 2. Dimethyl diacetyl cystinate | 139612-43-4 | Benchchem [benchchem.com]
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